

Comparative Analysis of TP-051: A Selective FFAR1 Agonist

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Compound of Interest

Compound Name: TP-051

Cat. No.: B10829153

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **TP-051**'s Specificity and Selectivity Against Alternative FFAR1 Agonists.

This guide provides a detailed comparison of the chemical probe **TP-051** with other commonly used Free Fatty Acid Receptor 1 (FFAR1/GPR40) agonists. The focus is an objective analysis of their specificity and selectivity, supported by available experimental data. This information is intended to assist researchers in selecting the most appropriate tool compound for their studies on FFAR1, a G-protein coupled receptor that has emerged as a promising therapeutic target for type 2 diabetes.^[1]

Potency and Selectivity Profile

The selection of a chemical probe or therapeutic candidate hinges on its potency at the intended target and its selectivity against other related and unrelated proteins. The following tables summarize the available quantitative data for **TP-051** and a selection of alternative FFAR1 agonists.

Table 1: Potency of FFAR1 Agonists

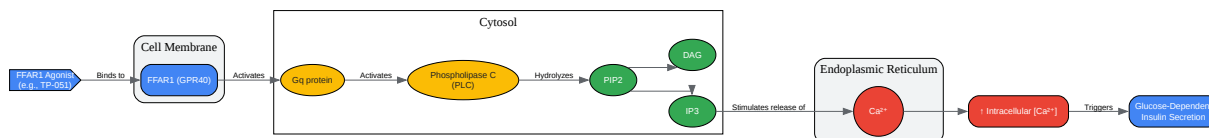
Compound	Target	Assay Type	Potency
TP-051	Human FFAR1	Binding (Ki)	16 nM
Human FFAR1	Functional (EC50)	25 nM	
GW9508	Human GPR40 (FFAR1)	Functional (pEC50)	7.32 (~48 nM)[2]
Human GPR120 (FFAR4)	Functional (pEC50)	5.46 (~3,467 nM)[2]	
TAK-875 (Fasiglifam)	Human GPR40 (FFAR1)	Functional (EC50)	72 nM[3][4]
AM-1638	GPR40/FFA1	Functional (EC50)	160 nM[4][5]

Table 2: Selectivity and Off-Target Profile

Compound	Screening Panel	Key Off-Targets and Observations
TP-051	Eurofins Panlabs Panel (118 targets at 10 μ M)	Closest Off-Targets (% Inhibition): ALOX5 (85%), TBXAS1 (64%), EGFR (61%), MAPK14 (60%), TBXA2R (60%). 113 out of 118 targets showed <50% inhibition.
GW9508	Not specified in detail	Approximately 100-fold selectivity for GPR40 (FFAR1) over GPR120 (FFAR4).[2] Reported to be inactive against other tested GPCRs, kinases, proteases, and integrins.[2]
TAK-875 (Fasiglifam)	Not specified in detail	Described as a highly selective GPR40 agonist.[6] Development was terminated in Phase III trials due to potential liver toxicity, suggesting possible off-target effects or metabolite-related issues.[7]
AM-1638	Not specified in detail	Reported to have a favorable off-target profile and improved selectivity.[7]

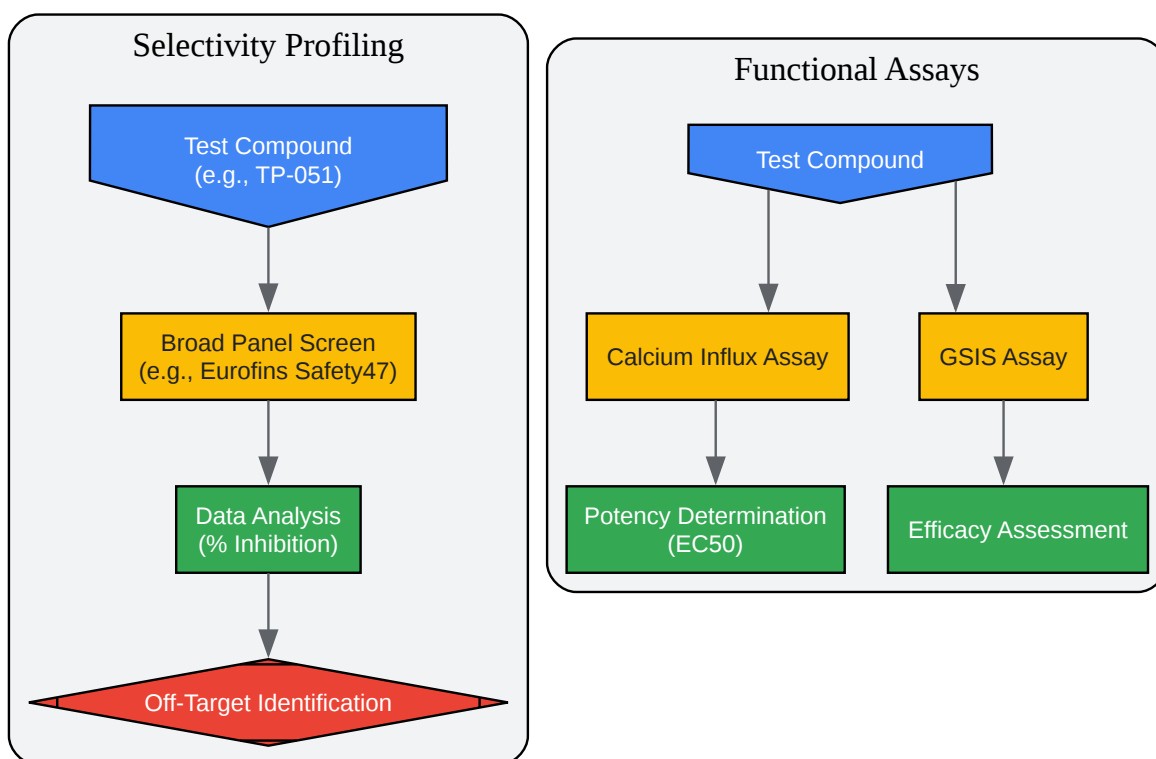
Signaling Pathway and Experimental Workflows

To understand the context of the experimental data, it is crucial to visualize the underlying biological and methodological frameworks. The following diagrams illustrate the FFAR1 signaling cascade and the workflows for key assays used to characterize FFAR1 agonists.



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FFAR1 Signaling Pathway



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Experimental Workflow Overview

Experimental Protocols

Detailed and standardized experimental protocols are fundamental for the accurate assessment and comparison of compound activity. Below are methodologies for key experiments cited in the evaluation of FFAR1 agonists.

FFAR1 Calcium Influx Assay

This assay is a primary functional screen to determine the potency of FFAR1 agonists by measuring the increase in intracellular calcium concentration following receptor activation.

- **Cell Line:** A stable cell line expressing human FFAR1, such as Chinese Hamster Ovary (CHO) or Human Embryonic Kidney 293 (HEK293) cells, is used. A parental cell line lacking the receptor serves as a negative control.
- **Dye Loading:** Cells are plated in a 96- or 384-well plate and incubated with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM or Indo-1 AM). These dyes are cell-permeant and become fluorescent upon binding to free calcium in the cytosol.
- **Compound Addition:** A baseline fluorescence reading is taken before the automated addition of the test compound at various concentrations.
- **Signal Detection:** The change in fluorescence intensity is monitored over time using a fluorescence plate reader (e.g., FLIPR - Fluorometric Imaging Plate Reader). The increase in fluorescence is proportional to the increase in intracellular calcium.
- **Data Analysis:** The peak fluorescence response is plotted against the compound concentration to generate a dose-response curve. The EC50 value, representing the concentration at which 50% of the maximal response is achieved, is calculated from this curve.

Off-Target Selectivity Screening (Eurofins Panlabs Panel)

To assess the selectivity of a compound, it is screened against a broad panel of known biological targets. The Eurofins Safety47 or similar panels are commonly used for this purpose.

- **Panel Composition:** These panels consist of a diverse set of assays for various receptors (GPCRs, ion channels), enzymes (kinases, proteases), and transporters that are known to be associated with adverse drug reactions.
- **Assay Formats:** The assays are typically binding assays (measuring the displacement of a radiolabeled ligand) or functional assays (measuring the biological response).
- **Screening Concentration:** Compounds are initially screened at a single high concentration (e.g., 10 μ M) to identify potential off-target interactions.
- **Data Interpretation:** The results are expressed as the percentage of inhibition or activation of each target. A significant interaction (typically >50% inhibition) at the screening concentration warrants further investigation, such as determining the IC₅₀ or EC₅₀ for that off-target.

Glucose-Stimulated Insulin Secretion (GSIS) Assay

This is a more physiologically relevant assay to confirm the therapeutic potential of FFAR1 agonists for type 2 diabetes.

- **Cell System:** The assay can be performed using pancreatic beta-cell lines (e.g., INS-1E, MIN6) or isolated primary pancreatic islets from rodents or humans.
- **Experimental Conditions:** Cells or islets are pre-incubated in a low-glucose buffer to establish a basal level of insulin secretion. They are then stimulated with a high-glucose solution in the presence or absence of the test compound.
- **Insulin Measurement:** After the stimulation period, the supernatant is collected, and the amount of secreted insulin is quantified using an enzyme-linked immunosorbent assay (ELISA) or a radioimmunoassay (RIA).
- **Data Analysis:** The amount of insulin secreted in the presence of the compound is compared to the amount secreted with high glucose alone. This demonstrates the compound's ability to potentiate glucose-dependent insulin secretion.

Conclusion

TP-051 is a potent and well-characterized chemical probe for FFAR1. Its selectivity has been documented through screening against a broad panel of targets, providing a clear picture of its potential off-target activities at higher concentrations. When compared to other FFAR1 agonists like GW9508, TAK-875, and AM-1638, **TP-051**'s publicly available, detailed off-target profile is a significant advantage for researchers aiming to conduct highly specific studies on FFAR1. While alternatives may also possess high selectivity, the explicit data for **TP-051** allows for a more informed assessment of potential confounding effects in experimental systems. The choice of an FFAR1 agonist should be guided by the specific requirements of the study, with careful consideration of the potency, selectivity, and the context of the experimental model.

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